

Application Notes: Formulating Acetyl Hexapeptide-38 for Cell Culture Experiments

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Compound of Interest

Compound Name: Acetyl hexapeptide 38

Cat. No.: B1575536

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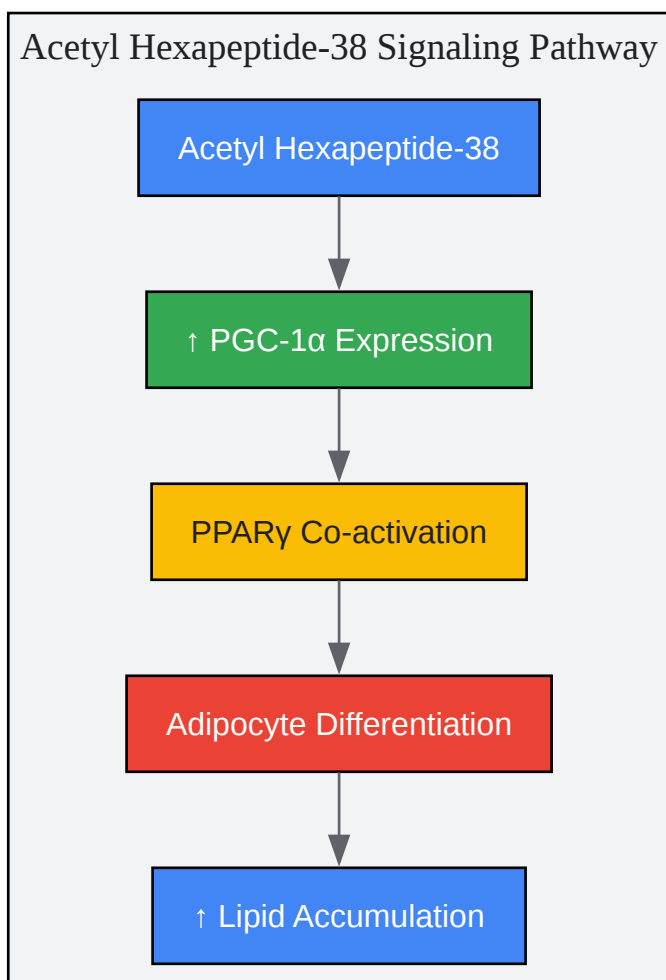
For Researchers, Scientists, and Drug Development Professionals

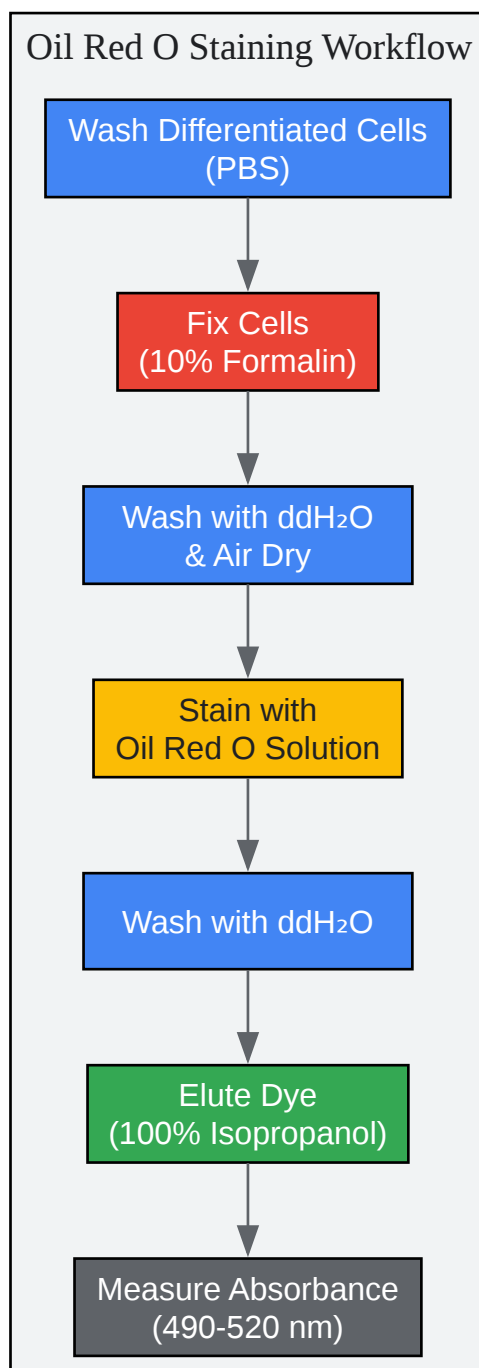
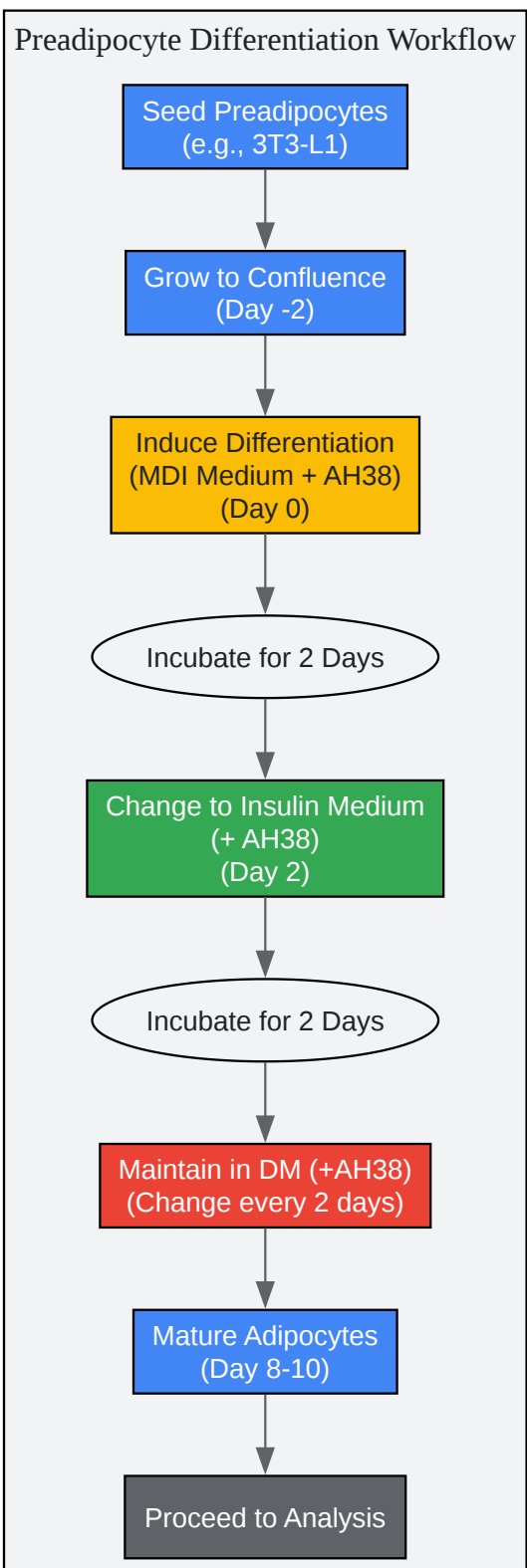
Introduction

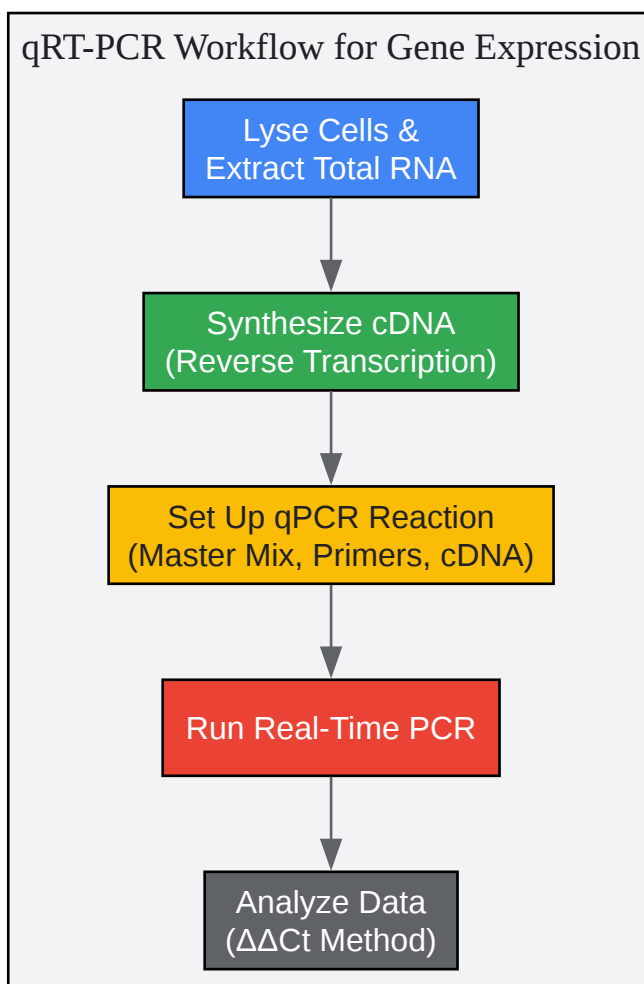
Acetyl Hexapeptide-38 is a synthetic peptide that has gained significant attention in the cosmetic and dermatological fields for its ability to increase local volume by promoting adipogenesis, the process of forming mature fat cells (adipocytes) from precursor cells (preadipocytes).^{[1][2][3][4][5]} Its primary mechanism of action involves the stimulation of the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α).^{[1][2][3][4][5][6][7][8][9][10]} This upregulation enhances the differentiation of preadipocytes and subsequent lipid accumulation, leading to an increase in adipose tissue volume.^{[2][3][5][6][7]} These application notes provide a comprehensive guide for utilizing Acetyl Hexapeptide-38 in cell culture experiments to study its effects on adipogenesis.

Mechanism of Action and Signaling Pathway

Acetyl Hexapeptide-38 functions as a potent stimulator of the adipogenic pathway. It specifically upregulates the expression of PGC-1 α , a key transcriptional coactivator.^{[2][3][6][7][9][10]} PGC-1 α plays a crucial role in energy metabolism and mitochondrial biogenesis.^{[11][12][13][14]} In the context of adipogenesis, PGC-1 α co-activates the Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ), a master regulator of fat cell differentiation.^{[11][15][16][17][18][19][20]} The activation of the PPAR γ /PGC-1 α complex drives the expression of genes necessary for the adipocyte phenotype, including those involved in lipid synthesis and storage, ultimately leading to increased intracellular lipid accumulation.^{[21][22]}







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